

stability of tranexamic Acid- $^{13}\text{C}_2,^{15}\text{N}$ in aqueous solutions

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Compound of Interest

Compound Name: *Intermediate of tranexamic Acid- $^{13}\text{C}_2,^{15}\text{N}$*

Cat. No.: B140767

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Technical Support Center: Tranexamic Acid- $^{13}\text{C}_2,^{15}\text{N}$

Welcome to the technical support center for Tranexamic Acid- $^{13}\text{C}_2,^{15}\text{N}$. This resource is designed to assist researchers, scientists, and drug development professionals in ensuring the stability and integrity of this isotopically labeled compound in aqueous solutions during their experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for aqueous solutions of Tranexamic Acid- $^{13}\text{C}_2,^{15}\text{N}$?

A1: Based on stability studies of tranexamic acid, it is recommended to store aqueous solutions in a cool, dry, and well-ventilated place, protected from light.^{[1][2]} For short-term storage (up to 31 days), temperatures of 5°C (refrigerated) or 23°C (room temperature) have been shown to maintain the chemical stability of tranexamic acid solutions.^[3] Long-term storage data for tranexamic acid injection suggests it is stable at room temperature (do not store above 30°C) and should not be frozen.^[4] Freezing of tranexamic acid in glass ampoules has been shown to cause the containers to crack.^{[5][6]}

Q2: How stable is Tranexamic Acid- $^{13}\text{C}_2,^{15}\text{N}$ in different aqueous solutions?

A2: While specific stability studies on Tranexamic Acid-13C2,15N are not readily available in the public domain, the stability of the unlabeled tranexamic acid is well-documented and serves as a strong indicator. Tranexamic acid is highly soluble in water and is considered very stable under normal environmental conditions.[7] Forced degradation studies have shown no detectable degradation when exposed to 0.1 N HCl, 0.1 N NaOH, heat (64°C), and UV light.[7] However, some studies have shown degradation under certain stress conditions like photolytic degradation.[8]

Q3: Can I expect any degradation of Tranexamic Acid-13C2,15N when mixed with other common laboratory reagents?

A3: Tranexamic acid is generally stable but can be incompatible with strong acids, strong bases, and strong oxidizing agents.[1] A study on the stability of tranexamic acid in the presence of various antiseptic solutions found that it remained stable when mixed with 0.9% normal saline, 0.1% chlorhexidine, 10% povidone-iodine, and both 3% and 1.5% hydrogen peroxide for up to 120 minutes.[9] However, significant degradation was observed immediately when mixed with 0.5% sodium hypochlorite (Dakin's solution).[9]

Q4: Is Tranexamic Acid-13C2,15N sensitive to light?

A4: Yes, photolytic degradation has been identified as a potential degradation pathway for tranexamic acid.[8] Therefore, it is recommended to protect solutions containing Tranexamic Acid-13C2,15N from light during storage and experiments.[2]

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Unexpected chromatographic peaks during analysis.	Degradation of the compound.	- Review solution preparation and storage conditions. Ensure protection from light and incompatible substances. - Perform a forced degradation study to identify potential degradation products.
Loss of compound concentration over time.	Adsorption to container surfaces or degradation.	- Use silanized glass vials or low-adsorption plastic containers. - Re-evaluate storage temperature and duration based on stability data. Solutions in ethylene/propylene copolymer plastic containers maintained at least 98% of initial potency for 90 days. [10]
Inconsistent results in bioanalytical assays.	Instability in the biological matrix.	- Tranexamic acid is generally stable in plasma. However, ensure proper sample handling and storage (e.g., storing plasma samples at -20°C or below).
Physical changes in the solution (e.g., color change).	Degradation or interaction with formulation components.	- Formulations using commercial tablets have shown a tendency to turn yellow to dark brown after 21 days at 23°C. [3] Using a pure powder-based solution is recommended to avoid this.

Experimental Protocols

Protocol 1: Forced Degradation Study

This protocol is adapted from studies on unlabeled tranexamic acid and can be used to assess the stability of Tranexamic Acid- $^{13}\text{C}_2,^{15}\text{N}$ under various stress conditions.^{[11][12]}

Objective: To identify potential degradation products and pathways for Tranexamic Acid- $^{13}\text{C}_2,^{15}\text{N}$.

Materials:

- Tranexamic Acid- $^{13}\text{C}_2,^{15}\text{N}$
- 0.1 N Hydrochloric Acid (HCl)
- 0.1 N Sodium Hydroxide (NaOH)
- 3% Hydrogen Peroxide (H_2O_2)
- Methanol
- Distilled Water
- HPLC-MS/MS system

Procedure:

- Acid Degradation: Dissolve 5 mg of Tranexamic Acid- $^{13}\text{C}_2,^{15}\text{N}$ in a 10 mL volumetric flask with 3 mL of 0.1 N HCl. Store at room temperature for 1 hour. Neutralize the solution with 0.1 N NaOH and dilute to volume with methanol.
- Alkali Degradation: Dissolve 5 mg of Tranexamic Acid- $^{13}\text{C}_2,^{15}\text{N}$ in a 10 mL volumetric flask with 3 mL of 0.1 N NaOH. Store at room temperature for 1 hour. Neutralize the solution with 0.1 N HCl and dilute to volume with methanol.
- Oxidative Degradation: Dissolve 5 mg of Tranexamic Acid- $^{13}\text{C}_2,^{15}\text{N}$ in a 10 mL volumetric flask with 3 mL of 3% H_2O_2 . Store at room temperature for 1 hour. Dilute to volume with methanol.

- **Thermal Degradation:** Place 5 mg of solid Tranexamic Acid-13C2,15N in a hot air oven at 60°C for 4 hours. Dissolve the sample in methanol in a 10 mL volumetric flask and dilute to volume.
- **Photolytic Degradation:** Expose a solution of Tranexamic Acid-13C2,15N (e.g., 100 µg/mL in water) to direct sunlight or a photostability chamber for a defined period (e.g., 24 hours).
- **Analysis:** Analyze all samples by a validated stability-indicating HPLC-MS/MS method to separate and quantify the parent compound and any degradation products.

Protocol 2: Stability Assessment in an Aqueous Buffer

Objective: To determine the stability of Tranexamic Acid-13C2,15N in a specific aqueous buffer at a defined temperature.

Materials:

- Tranexamic Acid-13C2,15N
- Aqueous buffer of choice (e.g., phosphate-buffered saline, pH 7.4)
- HPLC-MS/MS system
- Temperature-controlled incubator or water bath

Procedure:

- Prepare a stock solution of Tranexamic Acid-13C2,15N in the chosen aqueous buffer at a known concentration (e.g., 1 mg/mL).
- Aliquot the solution into multiple vials.
- Store the vials at the desired temperature (e.g., 4°C, 25°C, 40°C).
- At specified time points (e.g., 0, 24, 48, 72 hours, 1 week, 1 month), remove a vial for analysis.

- Analyze the sample by a validated HPLC-MS/MS method to determine the concentration of Tranexamic Acid-13C2,15N remaining.
- Calculate the percentage of the initial concentration remaining at each time point.

Data Summary

Table 1: Summary of Forced Degradation Studies on Tranexamic Acid

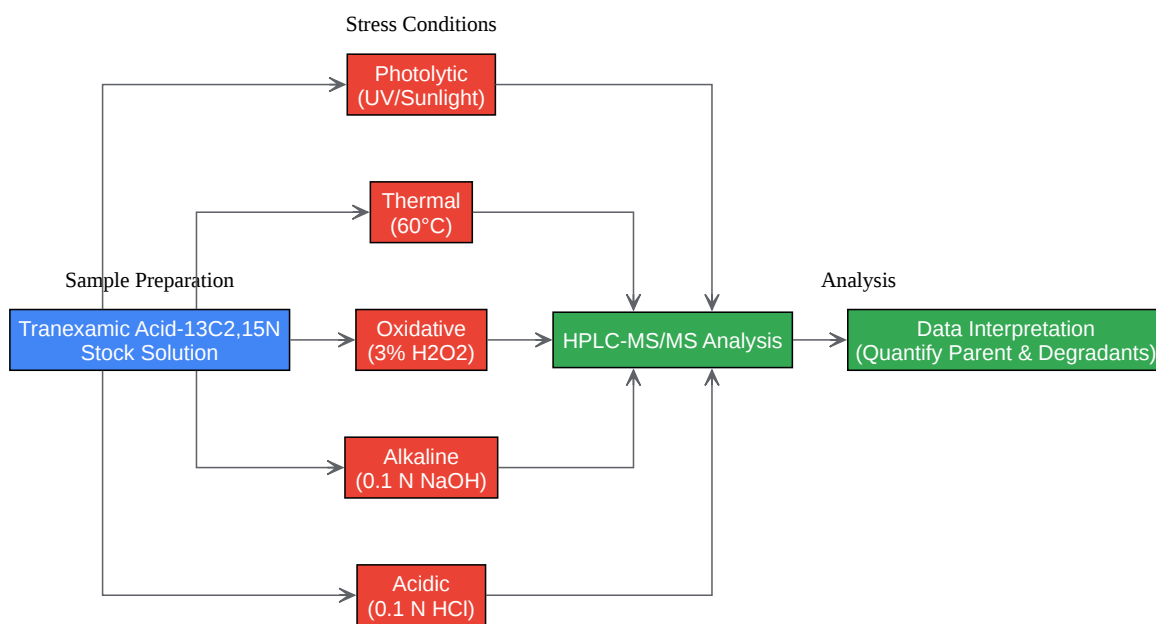
Stress Condition	Reagent/Condition	Duration	Observation	Reference
Acid Hydrolysis	0.1 N HCl	1 hour	No detectable degradation	[7]
Alkaline Hydrolysis	0.1 N NaOH	1 hour	No detectable degradation	[7]
Oxidation	3% H ₂ O ₂	1 hour	Some degradation observed	[11][12]
Thermal	64°C	Not specified	No detectable degradation	[7]
Photolytic	UV light	Not specified	No detectable degradation	[7]
Photolytic	Not specified	Not specified	Significant degradation	[8]

Note: The stability of Tranexamic Acid-13C2,15N is expected to be very similar to that of unlabeled tranexamic acid.

Table 2: Temperature Stability of Tranexamic Acid in Aqueous Solution

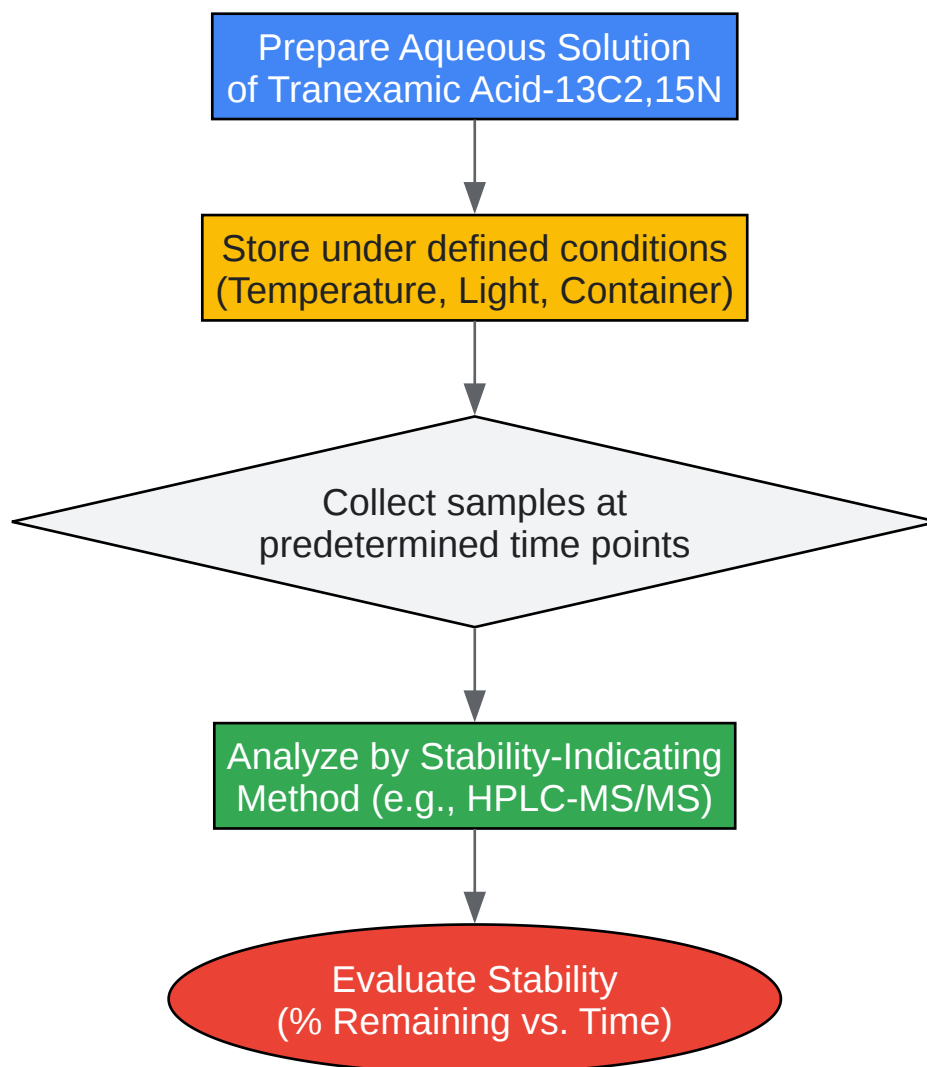
Storage Temperature	Duration	Container	% Initial Potency Remaining	Reference
-20°C	1 week	Glass ampoules	Ampoules cracked	[5] [6]
4°C	12 weeks	Glass ampoules	Chemically stable	[4] [5]
22°C	12 weeks	Glass ampoules	Chemically stable	[5]
50°C	12 weeks	Glass ampoules	Chemically stable	[4] [5]
Room Temperature	180 days	Glass vials	≥ 92%	[10]
Room Temperature	90 days	Plastic containers	≥ 98%	[10]
Refrigerated	90 days	Plastic containers	≥ 98%	[10]

Visualizations



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Caption: Workflow for a forced degradation study of Tranexamic Acid-13C₂,15N.



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Caption: Logical flow for assessing the stability of Tranexamic Acid-13C2,15N.

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